

An In-Depth Technical Guide to the Health and Safety of Handling Cyclobutylacetonitrile

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Compound of Interest

Compound Name: Cyclobutylacetonitrile

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the critical health and safety information for handling **Cyclobutylacetonitrile** (CAS No. 5739-58-2). As a vital building block in pharmaceutical and agrochemical synthesis, a thorough understanding of its hazard profile and the implementation of rigorous safety protocols are paramount for all personnel. This document moves beyond a simple recitation of safety data sheet (SDS) information, offering a synthesized perspective grounded in the chemical's structural properties and the established toxicology of the aliphatic nitrile class. The causality behind each safety recommendation is explained to foster a deeper understanding and a proactive safety culture in the laboratory.

Core Hazard Profile and Physicochemical Characteristics

Cyclobutylacetonitrile is a combustible liquid that presents significant health hazards upon exposure. Its primary toxicological concern, characteristic of aliphatic nitriles, is the potential for metabolic release of cyanide, which can interfere with cellular respiration.^{[1][2]} The GHS classification, extrapolated from close structural analogs like Cyclobutanecarbonitrile, categorizes it as a substance that is harmful if swallowed, in contact with skin, or inhaled.^{[3][4]}

A detailed understanding of its physical properties is the foundation for safe handling and storage.

Table 1: Physicochemical Properties of **Cyclobutylacetonitrile** and Related Compounds

Property	Cyclobutylacetonitrile	Cyclobutanecarbonitrile
CAS Number	5739-58-2	4426-11-3
Molecular Formula	C ₆ H ₉ N	C ₅ H ₇ N
Molecular Weight	95.14 g/mol	81.12 g/mol [4]
Appearance	Colorless to pale yellow liquid	Colorless liquid
Boiling Point	181.2°C @ 760 mmHg	144 - 146°C[4]
Flash Point	70.1°C	42°C[5]
Density	0.933 g/cm ³	0.868 g/cm ³ [5]
Storage Temperature	2-8°C	Not specified

The flash point of **Cyclobutylacetonitrile** indicates that it is a combustible liquid and vapors may form explosive mixtures with air.[6][7]

GHS Hazard Identification and Classification

Based on data from the closely related Cyclobutanecarbonitrile, the following GHS classifications should be applied to **Cyclobutylacetonitrile** as a precautionary measure.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[4]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3][4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[3][4]

Signal Word:Warning[3]

Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

A robust safety protocol for handling **Cyclobutylacetonitrile** relies on a combination of engineering controls and appropriate PPE to minimize all potential routes of exposure.

Primary Engineering Control: The Chemical Fume Hood

All manipulations of **Cyclobutylacetonitrile**, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood.[3] This is critical to prevent the inhalation of vapors and to contain any potential spills. Given that aliphatic nitriles can release highly toxic hydrogen cyanide gas upon contact with acids, the fume hood provides an essential barrier to protect the user.

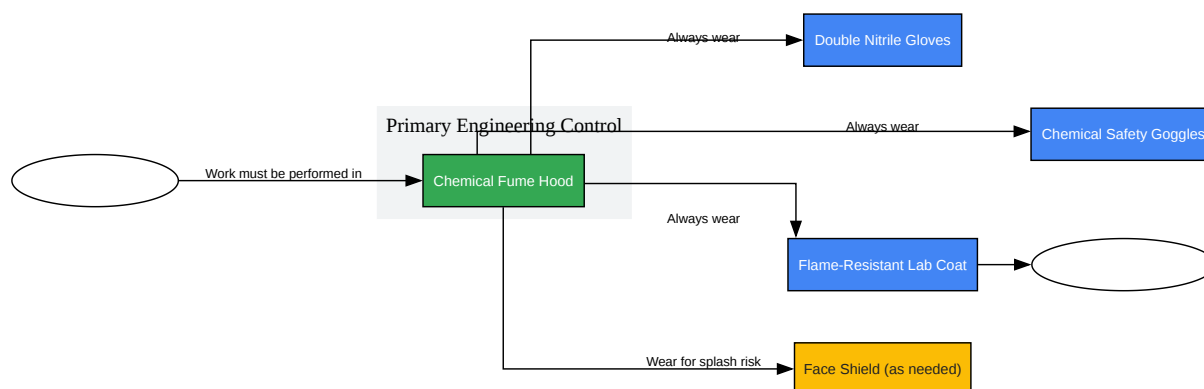
Personal Protective Equipment (PPE): The Last Line of Defense

The selection of PPE should be based on a thorough risk assessment of the planned procedures.

- Hand Protection: Double gloving with nitrile rubber gloves is strongly recommended.[3] Nitrile gloves offer good resistance to many chemicals, but it is crucial to be aware of their

breakthrough time and permeation rate.[8] Gloves should be changed frequently, especially if contamination is suspected.

- **Eye and Face Protection:** Chemical safety goggles that provide a complete seal around the eyes are mandatory.[3] In situations where there is a significant risk of splashing, a full-face shield should be worn in addition to safety goggles.[3]
- **Skin and Body Protection:** A flame-resistant lab coat should be worn and kept fully buttoned. [3] For procedures with a higher risk of splashes or spills, a chemically resistant apron should be worn over the lab coat.
- **Respiratory Protection:** In normal use within a functioning chemical fume hood, respiratory protection is not typically required. However, in the event of a large spill or a failure of engineering controls, a full-face respirator with an organic vapor/acid gas cartridge is necessary.[3]



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Caption: Required engineering controls and personal protective equipment.

Safe Handling, Storage, and Incompatibility

Handling Procedures

- Always work in a designated area within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.[9]
- Use non-sparking tools and explosion-proof equipment.[6]
- Ground/bond container and receiving equipment to prevent static discharge.[9]

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials, particularly acids and strong oxidizing agents.[10]
- The recommended storage temperature is between 2-8°C.

Incompatible Materials

- Strong Acids: Contact with acids will liberate highly toxic and flammable hydrogen cyanide gas.[8]
- Strong Oxidizing Agents: Can cause a violent reaction.[10]
- Acid Anhydrides and Acid Chlorides: Incompatible with nitriles.[6][8]

Emergency Procedures: Preparedness and Response

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 3: First Aid for **Cyclobutylacetonitrile** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[10]

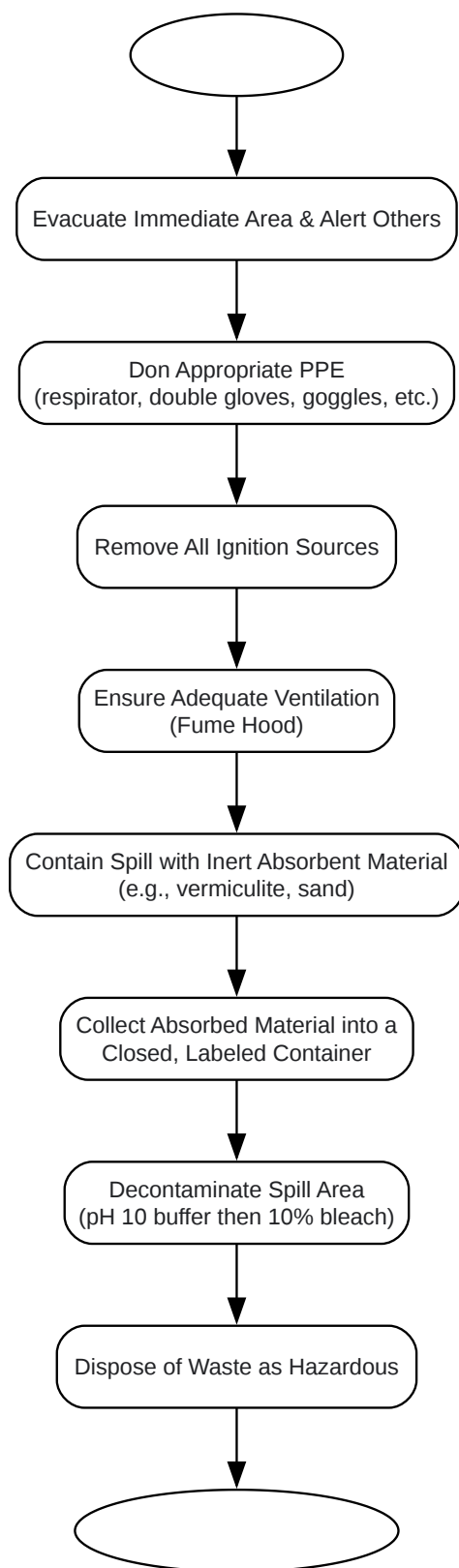
Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[7] Water spray can be used to cool containers.
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.
- Specific Hazards: The compound is flammable and its vapors can form explosive mixtures with air.[6] Vapors may travel to a source of ignition and flash back.[6]
- Hazardous Combustion Products: Combustion will produce carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[6][10] Critically, under certain conditions, highly toxic hydrogen cyanide gas can be released.[5]

- Protective Equipment for Firefighters: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Spill and Leak Procedures

A well-rehearsed spill response plan is essential.



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Caption: Step-by-step workflow for responding to a **Cyclobutylacetonitrile** spill.

Spill Cleanup Protocol:

- **Evacuate and Alert:** Immediately evacuate non-essential personnel from the spill area and alert colleagues.
- **Personal Protection:** Before attempting any cleanup, don the appropriate PPE, including a respirator if the spill is large or outside of a fume hood.
- **Control Ignition Sources:** Remove all sources of ignition from the area.[\[6\]](#)
- **Ventilation:** Ensure the area is well-ventilated, utilizing fume hoods to exhaust vapors.
- **Containment:** Create a dike around the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbents.[\[10\]](#)
- **Absorption and Collection:** Carefully apply the absorbent material to the spill, working from the outside in. Once the liquid is fully absorbed, collect the material using non-sparking tools and place it into a sealable, properly labeled container for hazardous waste.[\[6\]](#)
- **Decontamination:** Decontaminate the spill area first with a pH 10 buffer solution, followed by a freshly prepared 10% bleach solution.[\[3\]](#) All cleaning materials must be collected as hazardous waste.
- **Disposal:** Dispose of all contaminated materials as hazardous chemical waste in accordance with institutional and local regulations.

Toxicological Information: Understanding the Risk

The primary toxicological concern with **Cyclobutylacetonitrile**, as with other aliphatic nitriles, is its metabolism to cyanide.[\[1\]](#)[\[2\]](#)[\[12\]](#) Cyanide is a potent inhibitor of cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain, thereby disrupting cellular respiration.[\[1\]](#)

While specific LD50 and LC50 data for **Cyclobutylacetonitrile** are not readily available, the GHS classification of "Harmful" (Category 4) for its structural analog, Cyclobutanecarbonitrile, provides a semi-quantitative measure of its acute toxicity.[\[3\]](#)[\[4\]](#) Symptoms of overexposure may

include headache, dizziness, nausea, and in severe cases, convulsions, loss of consciousness, and respiratory arrest, consistent with cyanide poisoning.

Disposal Considerations

All waste containing **Cyclobutylacetonitrile**, including empty containers, contaminated absorbent materials, and used PPE, must be treated as hazardous waste.^[13] Dispose of this waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of it down the drain.

Conclusion: A Commitment to Safety

Cyclobutylacetonitrile is a valuable reagent in chemical synthesis, but its handling demands a high level of respect for its potential hazards. By understanding its physicochemical properties, adhering to stringent engineering controls, consistently using appropriate personal protective equipment, and being prepared for emergencies, researchers can mitigate the risks associated with its use. This guide serves as a foundational document to be integrated into laboratory-specific Standard Operating Procedures (SOPs) and ongoing safety training.

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